

T-448 Free Base: A Technical Guide for Neuroscience Research

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Compound of Interest

Compound Name: T-448 free base

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of **T-448 free base**, a potent and specific inhibitor of Lysine-Specific Demethylase 1 (LSD1), for its application in neuroscience research. T-448 presents a promising avenue for investigating the epigenetic regulation of neuronal processes and developing novel therapeutics for central nervous system disorders.

Core Compound Properties

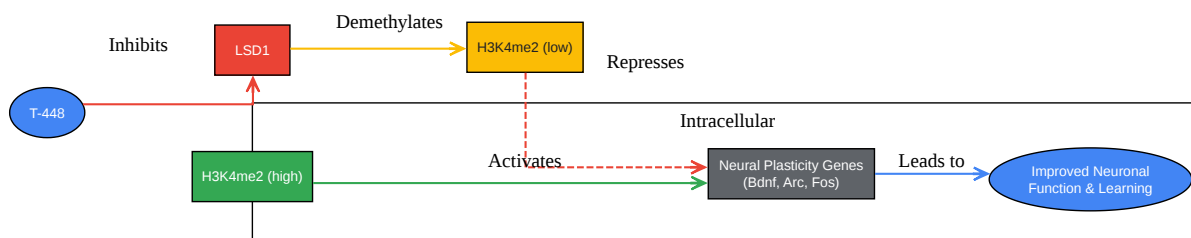
T-448 is an orally active and irreversible inhibitor of LSD1, an enzyme that demethylates histone H3 at lysine 4 (H3K4), a mark associated with active gene transcription.^{[1][2]} By inhibiting LSD1, T-448 enhances H3K4 methylation, leading to increased expression of genes related to neural plasticity.^[1]

Property	Value	Source(s)
Target	LSD1 (KDM1A)	[1] [2]
IC50	22 nM	[1] [2]
Mechanism of Action	Irreversible	[1] [2]
Activity	Orally active	[1] [2]
Chemical Formula	C19H22N4OS	[2]
Molecular Weight	386.47 g/mol	[2]
CAS Number	1597426-52-2	[1]

Mechanism of Action and Signaling Pathway

T-448 acts by irreversibly binding to the flavin adenine dinucleotide (FAD) cofactor of LSD1, leading to the formation of a compact formyl-FAD adduct.[\[3\]](#) This specific interaction inhibits the demethylase activity of LSD1. A key advantage of T-448 is its minimal impact on the LSD1-GFI1B complex, which is crucial for hematopoietic differentiation.[\[3\]](#)[\[4\]](#)[\[5\]](#) This selectivity contributes to a superior hematological safety profile compared to other LSD1 inhibitors, reducing the risk of side effects like thrombocytopenia.[\[3\]](#)

The inhibition of LSD1 by T-448 leads to an increase in the methylation of H3K4 (specifically H3K4me2), an epigenetic mark that promotes gene transcription.[\[1\]](#) In a neuronal context, this results in the enhanced expression of genes associated with neural plasticity, such as Brain-Derived Neurotrophic Factor (Bdnf), Arc, and Fos.[\[1\]](#)[\[2\]](#) This modulation of gene expression is believed to underlie the observed improvements in learning and memory functions in preclinical models.[\[1\]](#)[\[3\]](#)

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T-448 Signaling Pathway

In Vitro and In Vivo Efficacy

In Vitro Studies

Parameter	Details	Source(s)
Cell Line	Primary cultured rat neurons	[1][2]
Concentration	0-10 μ M	[1][2]
Incubation Time	1 day	[1][2]
Observed Effects	Significantly increased H3K4me2 and Ucp2 mRNA	[1][2]

In Vivo Studies

Parameter	Details	Source(s)
Animal Model	NR1-hypo mice (NMDA receptor hypofunction model)	[1] [2]
Dosage	1 and 10 mg/kg	[1] [2]
Administration	Oral, for 3 weeks	[1] [2]
Observed Effects	- Dose-dependently increased H3K4me2 levels around Bdnf, Arc, and Fos genes in the hippocampus.- Partially and dose-dependently rescued learning dysfunction.	[1] [2]
Safety	No hematological side effects observed, even at 100 mg/kg.	[1]

Experimental Protocols

In Vitro H3K4 Methylation Assay

Objective: To determine the effect of T-448 on histone H3K4 methylation in primary neurons.

Methodology:

- Cell Culture: Primary neurons are cultured from rat embryos and maintained in appropriate media.
- Treatment: Neurons are treated with varying concentrations of **T-448 free base** (e.g., 0-10 μ M) or vehicle control for 24 hours.[\[1\]](#)[\[2\]](#)
- Histone Extraction: Histones are extracted from the cell nuclei using standard acid extraction protocols.
- Western Blot Analysis: Extracted histones are separated by SDS-PAGE, transferred to a membrane, and probed with antibodies specific for H3K4me2 and total H3.

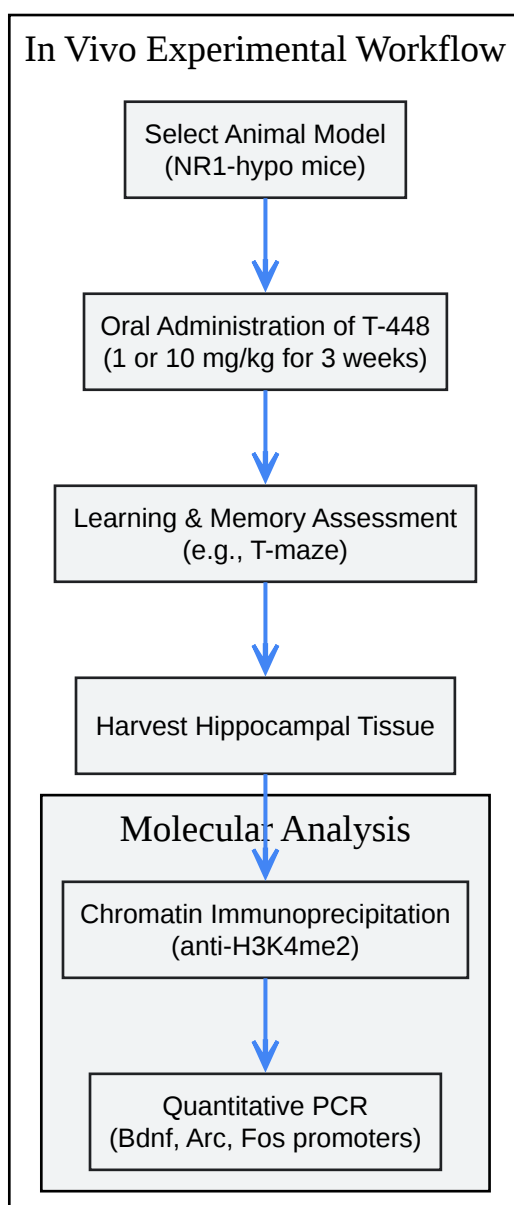
- Quantification: The levels of H3K4me2 are normalized to total H3 and quantified using densitometry.

In Vivo Behavioral and Target Engagement Study

Objective: To assess the effect of T-448 on learning and memory and to confirm target engagement in the brain.

Methodology:

- Animal Model: NR1-hypo mice, which exhibit learning deficits, are used.[\[1\]](#)[\[2\]](#)
- Drug Administration: T-448 is administered orally at doses of 1 and 10 mg/kg once daily for 3 weeks.[\[1\]](#)[\[2\]](#) A vehicle control group is also included.
- Behavioral Testing: A maze-based learning task (e.g., T-maze or Morris water maze) is used to assess learning and memory function. The rate of correct choices or other relevant metrics are recorded.[\[1\]](#)[\[2\]](#)
- Tissue Collection: Following the behavioral testing, brain tissue, specifically the hippocampus, is collected.
- Chromatin Immunoprecipitation (ChIP): ChIP is performed on the hippocampal tissue using an antibody against H3K4me2 to assess the levels of this histone mark at the promoter regions of target genes (Bdnf, Arc, Fos).
- Quantitative PCR (qPCR): The DNA obtained from ChIP is analyzed by qPCR to quantify the enrichment of H3K4me2 at the target gene promoters.



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In Vivo Experimental Workflow

Conclusion

T-448 free base is a valuable research tool for investigating the role of LSD1 and histone methylation in the central nervous system. Its specificity, oral bioavailability, and favorable safety profile make it a compelling candidate for further preclinical and potentially clinical development for neurological disorders characterized by epigenetic dysregulation.[3] This guide

provides a foundational understanding of T-448's properties and methodologies for its use in neuroscience research.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. T-448 | Histone Demethylase | TargetMol \[targetmol.com\]](https://www.targetmol.com)
- [3. T-448, a specific inhibitor of LSD1 enzyme activity, improves learning function without causing thrombocytopenia in mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [4. T-448|T448;T 448 \[dcchemicals.com\]](https://www.dcchemicals.com)
- [5. T-448 free base|T448;T 448 \[dcchemicals.com\]](https://www.dcchemicals.com)
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